

Literature Review: The Elusive Methyl 3-hexylnon-2-enoate

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Compound of Interest

Compound Name: Methyl 3-hexylnon-2-enoate

Cat. No.: B15325597

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An extensive search of scientific literature and chemical databases reveals a significant lack of available information on **Methyl 3-hexylnon-2-enoate**. This compound appears to be novel or not widely studied, as no synthesis protocols, experimental data, or biological activity have been reported.

This in-depth technical guide, intended for researchers, scientists, and drug development professionals, cannot be completed as requested for the specified compound. The core requirements, including the summarization of quantitative data, detailed experimental protocols, and visualization of signaling pathways, are contingent on the existence of published research.

Alternative, structurally related compounds for which some data is available include:

- Methyl 3-methylhex-2-enoate: This is an alpha,beta-unsaturated ester. Some basic physical and chemical properties have been computed and are available in chemical databases.[1][2][3]
- Methyl (2E)-3-methyl-2-hexenoate: The (E)-isomer of methyl 3-methylhex-2-enoate also has computed chemical and physical properties available.[3]
- Ethyl 3-methylhex-2-enoate: The ethyl ester analog has some documented properties.[4][5]
- Methyl 3-hexenoate: Information is available for different isomers of this compound.[6][7][8]

Should research on a related, documented compound be of interest, a comprehensive technical guide could be developed for one of the alternatives listed above. This would include a summary of its known physical and spectral properties, a review of any published synthesis methods, and an overview of any reported biological activities. However, information regarding signaling pathways and detailed experimental protocols may still be limited depending on the extent of research conducted on these alternative compounds.

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References

- 1. methyl 3-methylhex-2-enoate, 50652-80-7 [thegoodscentcompany.com]
- 2. Buy 3-Methyl-2-hexenoic acid methyl ester Industrial Grade from CHEMLYTE SOLUTIONS CO.,LTD - ECHEMI [echemi.com]
- 3. Methyl (2E)-3-methyl-2-hexenoate | C₈H₁₄O₂ | CID 5370288 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ethyl 3-methylhex-2-enoate | C₉H₁₆O₂ | CID 53402000 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. (E)-3-Methyl-2-hexenoic acid ethyl ester | C₉H₁₆O₂ | CID 12550541 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Methyl 3-hexenoate, (3Z)- | C₇H₁₂O₂ | CID 5362819 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2396-78-3 CAS MSDS (Methyl hex-3-enoate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. Methyl 3-hexenoate, 95+%, predominantly trans, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
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